

Spectroscopic Characterization of 4-amino-2-methylbenzenesulfonamide: A Technical Guide

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Compound of Interest

Compound Name: 4-amino-2-methylbenzenesulfonamide

CAS No.: 94109-57-6

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Introduction

In the landscape of drug discovery and development, the precise structural elucidation of active pharmaceutical ingredients (APIs) and their intermediates is a cornerstone of regulatory compliance, intellectual property protection, and ensuring therapeutic efficacy. **4-amino-2-methylbenzenesulfonamide**, a molecule belonging to the sulfonamide class, represents a key structural motif. Sulfonamides are of profound interest in medicinal chemistry, forming the basis of numerous antibacterial, diuretic, and anticonvulsant agents. Their biological activity is intimately linked to their three-dimensional structure and chemical properties.

This guide provides an in-depth technical overview of the core spectroscopic techniques used to characterize **4-amino-2-methylbenzenesulfonamide**. As direct experimental spectra for this specific compound are not readily available in public databases, this document leverages expert analysis, principles of spectroscopy, and data from closely related analogues to present a robust, predictive interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. We will explore the causality behind experimental choices and

establish self-validating protocols, offering researchers a comprehensive framework for the analysis of this and similar molecules.

Molecular Structure and Spectroscopic Overview

A foundational understanding of the molecule's structure is critical for interpreting its spectral data. **4-amino-2-methylbenzenesulfonamide** possesses a 1,2,4-trisubstituted benzene ring, an aromatic primary amine (-NH₂), a methyl group (-CH₃), and a primary sulfonamide group (-SO₂NH₂).

The electronic effects of these substituents are key:

- **Amino Group (-NH₂):** A strong activating, ortho-, para-directing group due to resonance donation of its lone pair into the aromatic ring.
- **Methyl Group (-CH₃):** A weak activating, ortho-, para-directing group via hyperconjugation.
- **Sulfonamide Group (-SO₂NH₂):** A strong deactivating, meta-directing group due to the powerful electron-withdrawing nature of the sulfonyl moiety.

These competing electronic effects create a unique electron density distribution across the aromatic ring, which is directly reflected in the NMR spectra.

Figure 1: Molecular Structure of **4-amino-2-methylbenzenesulfonamide** with proton labeling for NMR discussion.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the carbon-hydrogen framework.

Experimental Protocol: NMR Data Acquisition

Rationale: The choice of solvent is paramount. The analyte must be soluble, and the solvent signals should not obscure key analyte resonances. Deuterated dimethyl sulfoxide (DMSO-d₆) is an excellent choice for sulfonamides due to its high polarity, which can dissolve the crystalline solid, and its ability to slow down the exchange of labile N-H protons, often allowing them to be observed.^[1]

Step-by-Step Protocol:

- Sample Preparation: Accurately weigh 5-10 mg of **4-amino-2-methylbenzenesulfonamide** into a clean, dry NMR tube.
- Solvent Addition: Add approximately 0.6 mL of DMSO-d₆.
- Dissolution: Cap the tube and gently vortex or sonicate until the sample is fully dissolved.
- Instrument Setup:
 - Insert the sample into the NMR spectrometer.
 - Lock onto the deuterium signal of the DMSO-d₆.
 - Shim the magnetic field to achieve optimal homogeneity, using the lock signal as a reference.
 - Tune and match the probe for both ¹H and ¹³C frequencies.
- ¹H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Set a spectral width of approximately 12 ppm, centered around 6 ppm.
 - Use a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
 - Acquire 16-32 scans for a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum.
 - Set a spectral width of approximately 200 ppm.
 - Use a standard pulse program (e.g., zgpg30).

- A higher number of scans (e.g., 1024 or more) will be necessary due to the low natural abundance of ^{13}C . A relaxation delay of 2 seconds is standard.
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
 - Phase correct the spectra.
 - Calibrate the chemical shift axis by setting the residual DMSO solvent peak to 2.50 ppm for ^1H and the center of the DMSO- d_6 multiplet to 39.52 ppm for ^{13}C .
 - Integrate the ^1H NMR signals.

^1H NMR: Predicted Spectrum and Interpretation

The proton NMR spectrum is predicted to show distinct signals for the aromatic protons, the methyl protons, and the two sets of N-H protons.

Predicted Signal (δ , ppm)	Multiplicity	Integration	Assignment	Rationale and Comparative Insights
~7.5	d	1H	H-6	This proton is ortho to the strongly electron-withdrawing -SO ₂ NH ₂ group, causing a significant downfield shift.
~6.7	dd	1H	H-5	This proton is ortho to the -NH ₂ group and meta to the -SO ₂ NH ₂ group. It will experience shielding from the amine and will be split by both H-6 and H-3.
~6.6	d	1H	H-3	This proton is ortho to the -CH ₃ group and meta to the -NH ₂ group, resulting in an upfield (shielded) position.
~7.1	s (br)	2H	-SO ₂ H ₂	The sulfonamide protons are typically broad and appear downfield. Their

chemical shift is
concentration
and temperature-
dependent.

~5.5

s (br)

2H

-NH₂

The aromatic
amine protons
are also broad
and their position
can vary. They
are generally
more shielded
than sulfonamide
protons.

~2.4

s

3H

-CH₃

The methyl
group attached
to the aromatic
ring is expected
in this region,
similar to the
methyl signal in
p-
toluenesulfonami
de.^[2]

Note: "d" denotes doublet, "dd" denotes doublet of doublets, "s" denotes singlet, "br" denotes broad.

¹³C NMR: Predicted Spectrum and Interpretation

The proton-decoupled ¹³C NMR spectrum will show seven distinct signals corresponding to the seven unique carbon atoms in the molecule.

Predicted Signal (δ , ppm)	Assignment	Rationale and Comparative Insights
~150	C4	The carbon atom directly attached to the nitrogen of the amino group (C4) is strongly shielded by resonance and will appear significantly upfield. Data for 4-aminobenzenesulfonamide shows this carbon at ~152 ppm.[3]
~140	C1	The carbon atom attached to the sulfonyl group (C1) is deshielded and will be downfield.
~135	C2	The carbon bearing the methyl group (C2) will be shifted downfield relative to an unsubstituted carbon.
~130	C6	This carbon is adjacent to the sulfonyl-bearing carbon and will be downfield.
~115	C5	This carbon is ortho to the electron-donating amino group and will be significantly shielded.
~113	C3	This carbon is also strongly shielded by the para amino group.
~20	-CH ₃	The methyl carbon signal is expected in the aliphatic region, consistent with data for toluene derivatives.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: IR Data Acquisition (Thin Film Method)

Rationale: For solid samples, preparing a transparent medium for the IR beam is essential. The thin solid film method is fast, avoids interfering signals from mulling agents (like Nujol), and is less labor-intensive than preparing KBr pellets.^{[4][5]}

Step-by-Step Protocol:

- Sample Preparation: Dissolve a small amount (5-10 mg) of **4-amino-2-methylbenzenesulfonamide** in a few drops of a volatile solvent (e.g., acetone or methylene chloride) in a small vial.^[5]
- Film Deposition: Place a single drop of this solution onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).
- Solvent Evaporation: Allow the solvent to evaporate completely in a fume hood. A thin, even film of the solid compound should remain on the plate. If the film is too thin (weak absorption), add another drop and let it evaporate. If it's too thick (peaks are flat-topped), clean the plate and use a more dilute solution.^[4]
- Data Acquisition:
 - Place the salt plate into the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty beam path.
 - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of 4000-400 cm^{-1} .

- Post-Analysis: Clean the salt plate thoroughly with the solvent used for sample preparation and return it to the desiccator.

IR Spectrum: Predicted Absorptions and Interpretation

The IR spectrum will be dominated by characteristic bands from the N-H, S=O, and aromatic C-H/C=C bonds.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Expected Appearance
3500-3300	N-H Symmetric & Asymmetric Stretch	Aromatic Amine (-NH ₂)	Two distinct, sharp-to-medium bands.
3400-3200	N-H Symmetric & Asymmetric Stretch	Sulfonamide (-SO ₂ NH ₂)	Two bands, often overlapping with the amine stretches.
3100-3000	C-H Stretch	Aromatic	Medium to weak sharp bands.
2980-2850	C-H Stretch	Methyl (-CH ₃)	Weak sharp bands.
~1620	N-H Scissoring (Bending)	Amine/Sulfonamide	Medium to strong band.
1600-1450	C=C Stretch	Aromatic Ring	Multiple medium to strong sharp bands.
~1350 & ~1160	S=O Asymmetric & Symmetric Stretch	Sulfonyl (-SO ₂)	Two very strong, sharp, and characteristic bands. These are diagnostic for the sulfonamide group.
850-800	C-H Out-of-plane Bending	1,2,4-Trisubstituted Ring	Strong band indicative of the substitution pattern.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, allowing for the determination of the molecular weight and insights into its structure.

Experimental Protocol: MS Data Acquisition (Electrospray Ionization)

Rationale: Electrospray Ionization (ESI) is a soft ionization technique ideal for polar molecules like sulfonamides, as it typically produces an intact protonated molecule $[M+H]^+$ with minimal in-source fragmentation.^[6] This allows for unambiguous molecular weight determination.

Tandem MS (MS/MS) can then be used to induce and analyze fragmentation.

Step-by-Step Protocol:

- **Sample Preparation:** Prepare a dilute solution of the sample ($\sim 10 \mu\text{g/mL}$) in a suitable solvent mixture, such as 50:50 acetonitrile:water with 0.1% formic acid. The formic acid aids in protonation.
- **Infusion:** Introduce the sample into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., $5\text{-}10 \mu\text{L/min}$).
- **MS (Full Scan) Acquisition:**
 - Operate the mass spectrometer in positive ion mode.
 - Set key ESI source parameters (e.g., capillary voltage, gas flow, temperature) to achieve a stable signal.
 - Acquire a full scan mass spectrum over a relevant m/z range (e.g., m/z 50-500) to identify the protonated molecule $[M+H]^+$.
- **MS/MS (Product Ion Scan) Acquisition:**
 - Set the mass spectrometer to isolate the $[M+H]^+$ ion (expected at m/z 187.06).

- Apply collision-induced dissociation (CID) by introducing a collision gas (e.g., argon or nitrogen) and ramping the collision energy.
- Scan for the resulting product ions to generate the MS/MS spectrum.

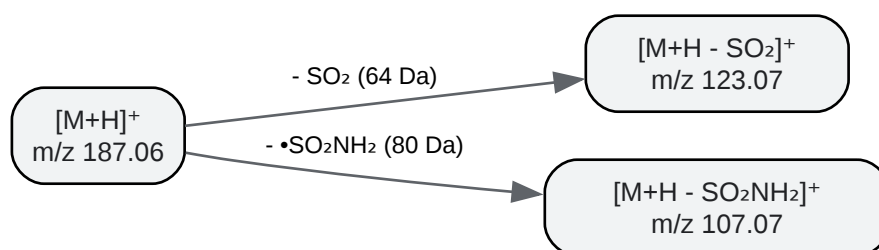
Mass Spectrum: Predicted Fragmentation and Interpretation

The molecular formula of **4-amino-2-methylbenzenesulfonamide** is $C_7H_{10}N_2O_2S$, with a monoisotopic mass of 186.05 Da.

- Full Scan (MS1): The primary ion observed will be the protonated molecule, $[M+H]^+$ at m/z 187.06.
- Tandem MS (MS/MS): Fragmentation of aromatic sulfonamides is well-characterized.^[7] The most prominent fragmentation pathways involve the sulfonyl group.

Precursor Ion (m/z)	Key Fragment (m/z)	Neutral Loss	Proposed Fragment Structure
187.06	123.07	64 (SO_2)	$[M+H-SO_2]^+$ (Rearranged aminotoluene ion)
187.06	107.07	80 (SO_2NH_2)	$[M+H-SO_2NH_2]^+$ (Tolyl cation)
187.06	92.06	95 ($CH_3-C_6H_3-NH_2$)	$[SO_2NH_2]^+$ (Sulfonamide cation)

The loss of sulfur dioxide (SO_2) is a highly characteristic fragmentation pathway for aromatic sulfonamides and serves as a diagnostic marker.^[6]



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Figure 2: Proposed primary fragmentation pathway for protonated **4-amino-2-methylbenzenesulfonamide** in ESI-MS/MS.

Conclusion

The structural characterization of **4-amino-2-methylbenzenesulfonamide** can be confidently achieved through a combined application of NMR, IR, and MS. This guide outlines the detailed experimental protocols and provides a robust, predictive framework for data interpretation based on fundamental spectroscopic principles and comparative analysis with related structures. The predicted spectra reveal key diagnostic features: a distinct 1,2,4-trisubstituted pattern in the 1H NMR, characteristic strong S=O stretching bands in the IR, and a signature neutral loss of SO_2 in the mass spectrum. This comprehensive approach ensures high confidence in the structural assignment, a critical requirement for researchers in pharmaceutical and chemical sciences.

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